

An In-depth Technical Guide to the Physicochemical Properties of Dioleoyl Hydrogen Phosphate

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Compound of Interest

Compound Name: *Dioleoyl hydrogen phosphate*

Cat. No.: *B075827*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dioleoyl hydrogen phosphate (DOHP) is a synthetic dialkyl phosphate that has garnered significant interest in various scientific and industrial fields, particularly in the formulation of drug delivery systems.^[1] Its amphiphilic nature, arising from a polar phosphate head group and two long, unsaturated oleyl chains, allows it to self-assemble into higher-order structures such as liposomes and vesicles. This property makes it an invaluable component in the encapsulation and delivery of both hydrophilic and hydrophobic therapeutic agents. This technical guide provides a comprehensive overview of the core physicochemical properties of **Dioleoyl hydrogen phosphate**, detailed experimental protocols for its characterization and synthesis, and a discussion of its relevance in biological contexts.

Physicochemical Properties

A summary of the key physicochemical properties of **Dioleoyl hydrogen phosphate** is presented in the tables below. These properties are fundamental to understanding its behavior in various formulations and biological environments.

General and Physical Properties

Property	Value	Reference(s)
Chemical Name	bis[(Z)-octadec-9-enyl] hydrogen phosphate	[2]
Synonyms	Dioleoyl phosphate, Dioleoyl phosphate, Dioleoyl phosphoric acid	[2][3]
CAS Number	14450-07-8	[1][3]
Molecular Formula	C36H71O4P	[3]
Molecular Weight	598.9 g/mol	[1][2]
Appearance	Clear to light-yellow transparent liquid	[1]
Density	0.929 g/cm ³	[3]
Boiling Point	651.4 °C at 760 mmHg	[3]
Flash Point	347.7 °C	[3]

Acidity and Solubility Properties

Property	Value/Information	Reference(s)
pKa (Predicted)	1.49 ± 0.50	[3]
Water Solubility	5.8 x 10 ⁻⁷ mg/L at 25 °C (estimated)	[1]
Organic Solvent Solubility	Soluble in ethanol and chloroform.[4][5] The long, unsaturated oleyl chains contribute to good oil solubility. [1]	
Critical Micelle Concentration (CMC)	Not experimentally reported in the literature.	

Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of **Dioleoyl hydrogen phosphate** are crucial for its application in research and development.

Synthesis of Dioleoyl Hydrogen Phosphate

A common and effective method for synthesizing **Dioleoyl hydrogen phosphate** is through the reaction of oleyl alcohol with phosphorus oxychloride.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- Oleyl alcohol
- Phosphorus oxychloride (POCl₃)
- Triethylamine (or pyridine)
- Toluene (anhydrous)
- Steam or deionized water
- Round-bottom flask
- Dropping funnel
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve oleyl alcohol and triethylamine in anhydrous toluene. The triethylamine acts as a base to neutralize the HCl byproduct.
- Cool the reaction mixture in an ice bath to 0-5 °C with continuous stirring.
- Slowly add phosphorus oxychloride dropwise to the cooled solution using a dropping funnel. Maintain the temperature below 10 °C during the addition to control the exothermic reaction.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat to reflux for several hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature. The triethylamine hydrochloride salt will precipitate out of the solution.
- Filter the mixture to remove the precipitated salt.
- The resulting intermediate, dioleoyl phosphoryl chloride, is then hydrolyzed. This can be achieved by carefully treating the filtrate with steam or by adding deionized water and stirring vigorously.
- The organic layer, containing the **Dioleoyl hydrogen phosphate**, is separated using a separatory funnel.
- The organic solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.

Below is a DOT script for a Graphviz diagram illustrating the synthesis workflow.

Synthesis of **Dioleoyl Hydrogen Phosphate**

Purification by Column Chromatography

Purification of the crude **Dioleoyl hydrogen phosphate** can be achieved using silica gel column chromatography.^{[9][10]}

Materials:

- Crude **Dioleoyl hydrogen phosphate**

- Silica gel (for column chromatography)
- Solvent system (e.g., a gradient of hexane and ethyl acetate)
- Chromatography column
- Eluent collection tubes
- Thin Layer Chromatography (TLC) plates and chamber
- UV lamp or appropriate staining solution for visualization

Procedure:

- Prepare a slurry of silica gel in the initial, least polar eluent (e.g., hexane).
- Pack the chromatography column with the silica gel slurry, ensuring a uniform and bubble-free column bed.
- Dissolve the crude **Dioleoyl hydrogen phosphate** in a minimal amount of the initial eluent.
- Carefully load the sample onto the top of the silica gel column.
- Begin eluting the column with the solvent system, starting with a low polarity mixture and gradually increasing the polarity (e.g., by increasing the percentage of ethyl acetate in hexane).
- Collect fractions of the eluate in separate tubes.
- Monitor the separation by spotting the collected fractions onto TLC plates, developing the plates in an appropriate solvent system, and visualizing the spots.
- Combine the fractions containing the pure **Dioleoyl hydrogen phosphate**, as determined by TLC analysis.
- Remove the solvent from the combined pure fractions using a rotary evaporator to obtain the purified product.

The following DOT script generates a diagram of the purification workflow.

Purification Workflow

Determination of pKa

The acid dissociation constant (pKa) is a critical parameter for understanding the ionization state of **Dioleoyl hydrogen phosphate** at different pH values. Due to its low water solubility, direct potentiometric titration in aqueous solution is challenging. Methods adapted for insoluble compounds are therefore required.

Potentiometric Titration in a Co-solvent System:

- Dissolve a known concentration of **Dioleoyl hydrogen phosphate** in a mixture of an organic solvent (e.g., methanol or ethanol) and water.
- Calibrate a pH meter using standard buffers prepared in the same co-solvent mixture.
- Titrate the solution with a standardized solution of a strong base (e.g., NaOH) in the co-solvent mixture.
- Record the pH after each addition of the titrant.
- Plot the pH versus the volume of titrant added. The pKa can be determined from the pH at the half-equivalence point.
- To obtain the aqueous pKa, perform titrations at several different co-solvent concentrations and extrapolate the results to 0% organic solvent using methods such as the Yasuda-Shedlovsky plot.

Spectrophotometric Method: This method is applicable if the protonated and deprotonated forms of the molecule have different UV-Vis absorption spectra.

- Prepare a series of buffer solutions with a range of known pH values.
- Add a constant, small amount of a stock solution of **Dioleoyl hydrogen phosphate** (dissolved in a suitable organic solvent) to each buffer solution.
- Measure the UV-Vis absorbance spectrum for each solution.

- Plot the absorbance at a specific wavelength (where the change in absorbance is maximal) against the pH.
- The resulting sigmoidal curve can be analyzed to determine the pKa, which corresponds to the pH at the inflection point.

Determination of Critical Micelle Concentration (CMC)

The CMC is the concentration at which surfactant molecules begin to form micelles in a solution. For **Dioleoyl hydrogen phosphate**, which has very low water solubility, determining the CMC requires sensitive techniques.

Surface Tension Method:

- Prepare a series of aqueous dispersions of **Dioleoyl hydrogen phosphate** at various concentrations.
- Measure the surface tension of each dispersion using a tensiometer.
- Plot the surface tension as a function of the logarithm of the concentration.
- The plot will typically show a sharp decrease in surface tension with increasing concentration, followed by a plateau. The concentration at which the break in the curve occurs is the CMC.

Fluorescence Spectroscopy Method: This method utilizes a fluorescent probe (e.g., pyrene) that exhibits different fluorescence properties in polar and non-polar environments.

- Prepare a series of **Dioleoyl hydrogen phosphate** dispersions in water, each containing a small, constant amount of the fluorescent probe.
- Measure the fluorescence emission spectrum of each sample.
- For a probe like pyrene, the ratio of the intensity of the first and third vibronic peaks (I1/I3) is sensitive to the polarity of the microenvironment.
- Plot the I1/I3 ratio as a function of the logarithm of the **Dioleoyl hydrogen phosphate** concentration.

- A significant change in the I1/I3 ratio will be observed as the probe partitions into the hydrophobic core of the micelles. The concentration at the midpoint of this transition is the CMC.

Role in Signaling

While **Dioleoyl hydrogen phosphate** itself is not recognized as a specific signaling molecule, the phosphate group is a cornerstone of cellular signaling. Phosphate is integral to energy transfer (ATP), the structure of nucleic acids, and the regulation of protein function through phosphorylation and dephosphorylation. Extracellular phosphate can also act as a signaling molecule, influencing various cellular processes.^[11]

The diagram below, generated using the DOT language, illustrates the central role of phosphate in cellular signaling pathways.

Role of Phosphate in Cellular Signaling

Conclusion

Dioleoyl hydrogen phosphate is a versatile molecule with significant applications in drug delivery and materials science. Its physicochemical properties, particularly its amphiphilicity and ability to form self-assembled structures, are key to its utility. This guide has provided a detailed overview of these properties, along with comprehensive experimental protocols for its synthesis, purification, and characterization. While some specific quantitative data, such as an experimentally determined pKa and CMC, are not readily available in the literature, the methodologies provided herein offer a clear path for their determination. A thorough understanding of the physicochemical characteristics of **Dioleoyl hydrogen phosphate** is essential for its effective application and for the development of novel and improved formulations in the pharmaceutical and other industries.

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Email: info@benchchem.com